

Proper Disposal of 2-(2-Hydroxyphenyl)benzothiazole: A Procedural Guide

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Compound of Interest

Compound Name: 2-(2-Hydroxyphenyl)benzothiazole

Cat. No.: B1206157

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This guide provides essential safety and logistical information for the proper disposal of **2-(2-Hydroxyphenyl)benzothiazole** (CAS No. 3411-95-8), ensuring the safety of laboratory personnel and environmental protection. Researchers, scientists, and drug development professionals must adhere to these procedures to manage chemical waste responsibly.

Immediate Safety and Handling

Before beginning any disposal procedures, it is critical to understand the hazards associated with **2-(2-Hydroxyphenyl)benzothiazole**. This compound is classified as a skin, eye, and respiratory irritant.[1][2] Adherence to proper personal protective equipment (PPE) and handling protocols is mandatory.

- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves, safety eyeshields, and a dust mask (type N95 or equivalent).[1]
- **Ventilation:** Conduct all handling and disposal preparations in a well-ventilated area or under a chemical fume hood.[3][4]
- **Avoid Contact:** Prevent contact with skin and eyes.[3][4] Avoid breathing in the powder or dust.[3]
- **After Handling:** Wash hands and any exposed skin thoroughly after handling the substance.[3][4]

Step-by-Step Disposal Protocol

The disposal of **2-(2-Hydroxyphenyl)benzothiazole** must be managed as hazardous waste. Do not dispose of this chemical down the drain or in regular solid waste. Studies have shown that benzothiazole derivatives are not completely removed by biological wastewater treatment, making environmental release a significant concern.^{[5][6]}

Step 1: Waste Classification As the waste generator, you are responsible for correctly classifying the waste.^{[7][8]} **2-(2-Hydroxyphenyl)benzothiazole** has a Water Hazard Class (WGK) of 3, indicating it is highly hazardous to water.^[1] Therefore, it must be managed and disposed of as hazardous waste according to local, state, and federal regulations.

Step 2: Waste Collection and Segregation

- Collect solid **2-(2-Hydroxyphenyl)benzothiazole** waste, including any contaminated materials like weighing paper, gloves, or wipes, in a designated hazardous waste container.^{[3][4]}
- The container must be chemically compatible with the compound and must have a sealable lid.^[9] Keep the container sealed at all times, except when adding waste.^[9]
- For accidental spills, sweep up the solid material and place it into a suitable, labeled container for disposal.^{[3][4]}

Step 3: Labeling

- The waste container must be clearly labeled with a hazardous waste tag as soon as waste is added.^[9]
- The label must include the full chemical name, "**2-(2-Hydroxyphenyl)benzothiazole**," and a clear indication that it is "Hazardous Waste."^{[9][10]} Do not use abbreviations or chemical formulas.

Step 4: Temporary Storage

- Store the sealed and labeled waste container in a designated, secure satellite accumulation area or central hazardous waste storage area.

- The storage location should be a dry, cool, and well-ventilated place.[\[3\]](#)[\[4\]](#)
- Store it away from incompatible materials, such as strong oxidizing agents.[\[3\]](#)

Step 5: Arranging for Final Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.[\[10\]](#)
- The most common and recommended method for final disposal is incineration by a licensed facility.[\[10\]](#) For this process, the material may be dissolved or mixed with a combustible solvent.[\[10\]](#) Consult with your EHS office for specific requirements.
- Provide the disposal contractor with the Safety Data Sheet (SDS) for the chemical.[\[10\]](#)

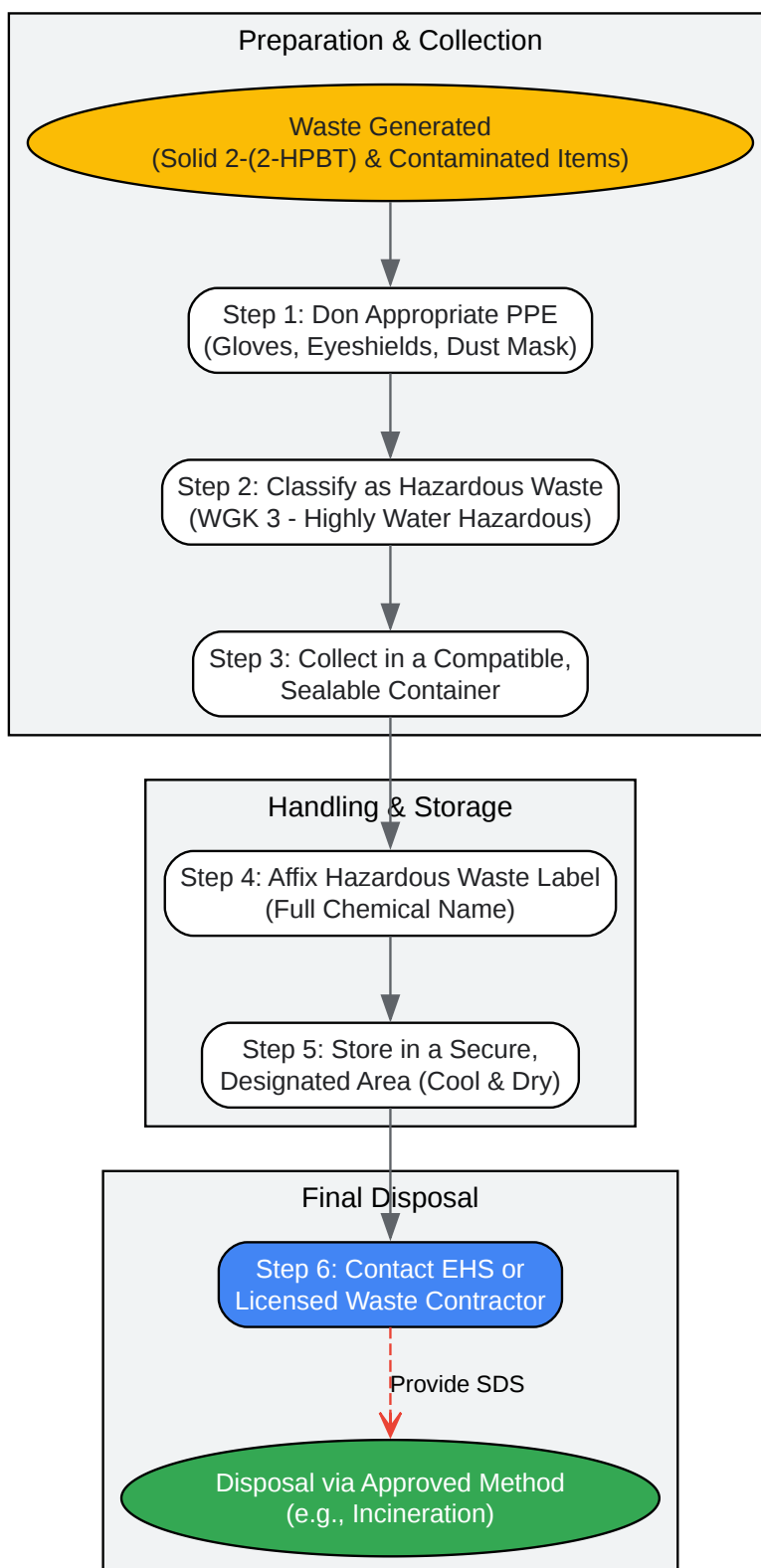
Chemical and Hazard Data Summary

The following table summarizes key quantitative data for **2-(2-Hydroxyphenyl)benzothiazole**.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₉ NOS	[1] [2]
Molecular Weight	227.28 g/mol	[1] [2]
Appearance	Light green powder/solid	[3] [4]
Melting Point	128 - 133 °C	[1] [3]
Hazard Statements	H315, H319, H335	[1] [2]
Hazard Classifications	Skin Irritant 2, Eye Irritant 2, STOT SE 3	[1] [2]
Water Hazard Class (WGK)	3 (Highly hazardous to water)	[1]

Disposal Workflow Diagram

The following diagram illustrates the procedural workflow for the proper disposal of **2-(2-Hydroxyphenyl)benzothiazole**.



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Caption: Workflow for the safe disposal of **2-(2-Hydroxyphenyl)benzothiazole** waste.

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